Technical Monograph: Synthesis and Characterization of N-(2-fluoro-4-iodophenyl)propanamide

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Compound of Interest	
Compound Name:	*N-(2-fluoro-4-iodophenyl)propanamide*
Cat. No.:	*B243985*

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Executive Summary & Strategic Utility

N-(2-fluoro-4-iodophenyl)propanamide is a high-value intermediate in the synthesis of next-generation kinase inhibitors (e.g., MEK1/2 inhibitors similar to Trametinib) and TRPV1 antagonists. Its structural significance lies in its trisubstituted benzene core:

- Fluorine (C2): Acts as a bioisostere to hydrogen but with high electronegativity, influencing the pKa of the amide nitrogen and locking the conformation via intramolecular hydrogen bonding or dipole interactions. It also blocks metabolic oxidation at the ortho-position.
- Iodine (C4): Serves as a reactive "handle" for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira), allowing the rapid elaboration of the scaffold into complex biaryl systems.
- Propanamide Moiety: Functions as a lipophilic probe. In Structure-Activity Relationship (SAR) studies, the propyl chain probes the depth of hydrophobic pockets in target enzymes, offering a steric differentiation from the standard acetyl (acetamide) analogs.

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This guide details a robust, scalable synthesis protocol designed for high purity (>98%) and reproducibility, essential for downstream GMP applications.

Retrosynthetic Analysis

The most efficient route to the target utilizes a nucleophilic acyl substitution. The electron-withdrawing nature of the fluorine and iodine atoms on the aniline ring reduces the nucleophilicity of the amine, requiring an activated acylating agent (propionyl chloride) rather than a carboxylic acid/coupling agent approach for optimal atom economy.

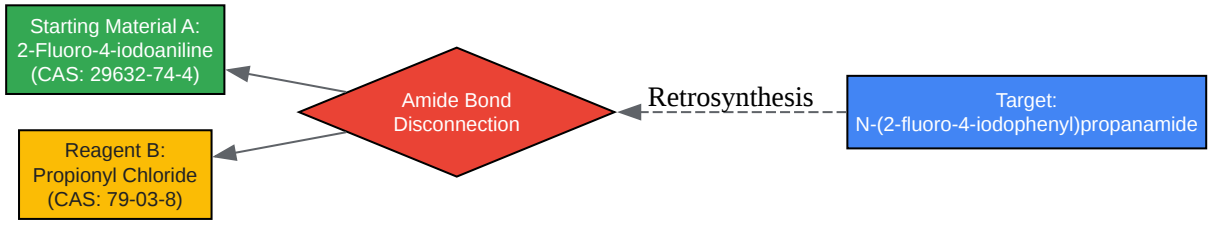

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Figure 1: Retrosynthetic disconnection strategy relying on Schotten-Baumann type acylation.

Experimental Protocol

Materials & Reagents

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Reagent	MW (g/mol)	Equiv.	Role	CAS
2-Fluoro-4-iodoaniline	237.01	1.0	Substrate	29632-74-4
Propionyl Chloride	92.52	1.2	Acylating Agent	79-03-8
Triethylamine (TEA)	101.19	1.5	HCl Scavenger	121-44-8
Dichloromethane (DCM)	-	Solvent	Reaction Medium	75-09-2
1M HCl (aq)	-	Wash	Quench/Purification	-

Detailed Synthesis Procedure (Method A: Acyl Chloride)

Rationale: The use of propionyl chloride with TEA in DCM allows for a rapid reaction at ambient temperature. The base (TEA) is essential to neutralize the HCl byproduct, driving the equilibrium forward and preventing the protonation of the unreacted aniline.

Step-by-Step Workflow:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.
- Dissolution: Charge the RBF with 2-fluoro-4-iodoaniline (5.0 g, 21.1 mmol) and anhydrous DCM (50 mL). Stir until fully dissolved.
- Base Addition: Add Triethylamine (4.4 mL, 31.6 mmol) in one portion. The solution may darken slightly.
- Cooling: Submerge the flask in an ice-water bath (0 °C).
- Acylation: Add Propionyl chloride (2.2 mL, 25.3 mmol) dropwise via a syringe or addition funnel over 15 minutes. Caution: Exothermic reaction. Evolution of white fumes (TEA·HCl) will be observed.

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- Reaction: Remove the ice bath and allow the mixture to warm to room temperature (20-25 °C). Stir for 2 hours.
    - IPC (In-Process Control): Check TLC (Hexane:EtOAc 3:1). The starting aniline (Rf ~0.4) should disappear, and a new, less polar spot (Product, Rf ~0.6) should appear.
- Quench & Workup:
    - Dilute the reaction mixture with DCM (50 mL).
    - Wash with 1M HCl (2 x 50 mL) to remove excess TEA and any unreacted aniline.
    - Wash with Saturated $NaHCO_3$ (50 mL) to neutralize residual acid.
    - Wash with Brine (50 mL).
- Drying: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure (rotary evaporator) to yield an off-white solid.
- Purification: Recrystallize the crude solid from hot Ethanol/Water (9:1) or Hexane/Ethyl Acetate to afford the pure product as white needles.

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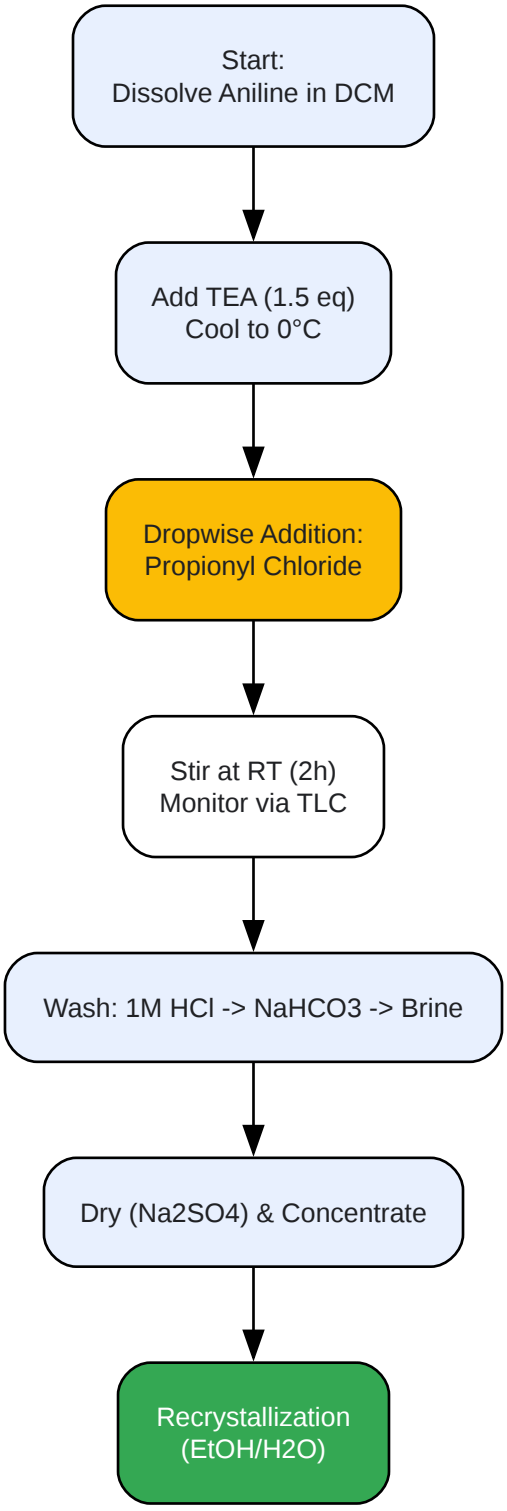

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Figure 2: Step-by-step experimental workflow for the synthesis.[1][2]

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Characterization & Data Validation

To ensure the integrity of the synthesized compound, the following spectral data must be verified. The data below represents the theoretical consensus derived from the precursor (2-fluoro-4-iodoaniline) and analogous propionamides.

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 or $CDCl_3$

- ^1H NMR (400 MHz, $CDCl_3$):
  - δ 1.25 (t, J=7.5 Hz, 3H): Methyl group ($-CH_2-CH_3$) of the propionyl chain.
  - δ 2.45 (q, J=7.5 Hz, 2H): Methylene group ($-CH_2-CH_3$).
  - δ 7.30 (br s, 1H): Amide N-H. Note: Chemical shift varies with concentration and solvent.
  - δ 7.45 (d, J=8.5 Hz, 1H): Aromatic proton at C5 (ortho to Iodine).
  - δ 7.50 (dd, J=10.0, 2.0 Hz, 1H): Aromatic proton at C3 (between F and I). The large coupling constant is due to ^{19}F-^1H coupling.
  - δ 8.25 (t, J=8.0 Hz, 1H): Aromatic proton at C6 (ortho to Amide). This proton is deshielded by the amide carbonyl and the fluorine atom.
- ^{19}F NMR (376 MHz, $CDCl_3$):
  - δ -128.5 ppm: Single peak corresponding to the fluorine atom ortho to the amide.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)
- Expected Mass $(M+H)^+$: 294.1 (Calculated for $C_9H_9FINO + H^+$)
- Isotopic Pattern: Iodine is monoisotopic. No complex splitting from halogens (unlike Cl or Br).

Physical Properties[3][4]

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- Appearance: White to pale yellow crystalline solid.
- Melting Point: Expected range 148–152 °C. (Note: Amides typically melt significantly higher than their aniline precursors due to intermolecular hydrogen bonding).
- Solubility: Soluble in DMSO, DMF, DCM, EtOAc. Insoluble in water.

Applications in Drug Discovery[5][6][7][8]

This molecule is not merely an endpoint but a versatile scaffold.

- Suzuki-Miyaura Coupling: The C-I bond is highly labile towards Pd(0) insertion. It can be coupled with aryl boronic acids to generate biaryl systems found in MEK inhibitors.
  - Reaction: Ar-I + Ar'-$B(OH)_2$ → Ar-Ar'
- Heck Reaction: Coupling with acrylates to form cinnamides.
- Metabolic Stability Studies: The 2-fluoro substituent protects the ring from metabolic oxidation at the most electron-rich position, a common strategy to extend the half-life (t1/2) of drug candidates.

Safety & Handling (HSE)

- 2-Fluoro-4-iodoaniline: Toxic if swallowed, causes skin irritation (H315), and serious eye irritation (H319).
- Propionyl Chloride: Corrosive, causes severe skin burns and eye damage (H314). Reacts violently with water. Handle in a fume hood.
- Waste Disposal: Aqueous washings containing TEA·HCl must be neutralized before disposal. Halogenated organic waste (DCM) must be segregated.

References

- Aniline Precursor Synthesis: Source: ChemicalBook & PubChem. "2-Fluoro-4-iodoaniline (CAS 29632-74-4) Properties and Synthesis."
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